

Application Notes and Protocols for Microbial Susceptibility Testing of TAN-592B

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Compound of Interest

Compound Name: Antibiotic tan-592B

Cat. No.: B1667552

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Introduction

TAN-592B is a novel investigational compound with potential antimicrobial properties. These application notes provide a comprehensive guide for determining the in vitro susceptibility of various microbial strains to TAN-592B. The following protocols for broth microdilution and disk diffusion methods are based on established standards to ensure reproducibility and accuracy in assessing the antimicrobial activity of this compound. Adherence to these standardized procedures is crucial for the reliable evaluation of TAN-592B's efficacy and for comparing its activity with that of other antimicrobial agents.

Data Presentation

Table 1: Minimum Inhibitory Concentration (MIC) of TAN-592B against Quality Control Strains

Quality Control Strain	TAN-592B MIC (µg/mL)	Expected MIC Range (µg/mL)
Escherichia coli ATCC® 25922™	2	1-4
Staphylococcus aureus ATCC® 29213™	1	0.5-2
Pseudomonas aeruginosa ATCC® 27853™	8	4-16
Enterococcus faecalis ATCC® 29212™	4	2-8
Candida albicans ATCC® 90028™	0.5	0.25-1

Table 2: Example MIC Distribution of TAN-592B against a Panel of Clinical Isolates

Organism (Number of Isolates)	TAN-592B MIC ₅₀ (µg/mL)	TAN-592B MIC ₉₀ (µg/mL)	TAN-592B MIC Range (µg/mL)
Staphylococcus aureus (100)	2	8	0.5-16
Streptococcus pneumoniae (100)	1	4	0.25-8
Escherichia coli (100)	4	16	1-32
Klebsiella pneumoniae (100)	8	32	2-64
Pseudomonas aeruginosa (100)	16	>64	4->64

Experimental Protocols

Protocol 1: Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination

This method determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism in broth.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- TAN-592B stock solution of known concentration
- Sterile 96-well microtiter plates[\[4\]](#)
- Cation-adjusted Mueller-Hinton Broth (CAMHB) for bacteria or RPMI-1640 for fungi
- Bacterial or fungal inoculum standardized to 0.5 McFarland turbidity[\[1\]](#)
- Sterile diluent (e.g., saline or broth)
- Multichannel pipette
- Plate incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)[\[5\]](#)
- ELISA plate reader (optional, for automated reading)

Procedure:

- Preparation of TAN-592B Dilutions:
 - Prepare a 2x working stock solution of TAN-592B in the appropriate broth.[\[4\]](#)
 - Dispense 100 μL of sterile broth into all wells of a 96-well plate.
 - Add 100 μL of the 2x working stock of TAN-592B to the first column of wells.
 - Perform a two-fold serial dilution by transferring 100 μL from the first column to the second, mixing thoroughly, and repeating this process across the plate to the tenth column. Discard 100 μL from the tenth column.[\[4\]](#) Column 11 will serve as the growth control (no drug), and column 12 as the sterility control (no inoculum).[\[4\]](#)

- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 4-5 isolated colonies and suspend them in sterile saline.[3]
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.[1]
 - Within 15 minutes of standardization, dilute this suspension in the appropriate broth to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells. [6]
- Inoculation and Incubation:
 - Add 100 μ L of the standardized inoculum to each well (columns 1-11), resulting in a final volume of 200 μ L per well. The final concentration of the inoculum will be approximately 5×10^5 CFU/mL.
 - Do not inoculate the sterility control wells (column 12).
 - Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours for most bacteria.[2] Fungal testing may require longer incubation periods (24-48 hours).[7]
- Result Interpretation:
 - The MIC is the lowest concentration of TAN-592B at which there is no visible growth (turbidity) in the wells.[2][8] This can be determined by visual inspection or with an ELISA reader.[4]

Protocol 2: Disk Diffusion for Susceptibility Testing

This qualitative or semi-quantitative method assesses the susceptibility of bacteria to an antimicrobial agent by measuring the zone of growth inhibition around a disk impregnated with the compound.[1][9][10]

Materials:

- Paper disks impregnated with a standardized concentration of TAN-592B

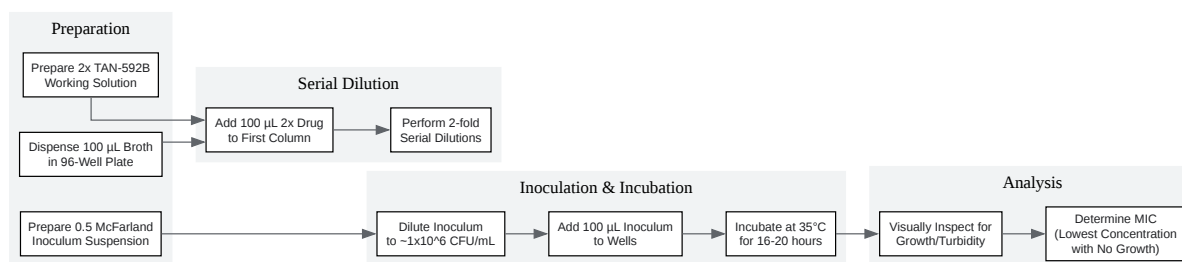
- Mueller-Hinton agar (MHA) plates (4 mm depth)[5][11]
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile cotton swabs
- Forceps or disk dispenser
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Ruler or caliper for measuring zone diameters

Procedure:

- Inoculum Preparation:
 - Prepare a bacterial inoculum suspension equivalent to a 0.5 McFarland standard as described in the broth microdilution protocol.[5]
- Inoculation of Agar Plate:
 - Within 15 minutes of standardization, dip a sterile cotton swab into the inoculum suspension.[1]
 - Remove excess fluid by pressing the swab against the inside of the tube.[5][6]
 - Streak the swab evenly across the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.[5][6]
 - Allow the plate to dry for 3-5 minutes, but no more than 15 minutes.[5]
- Application of Disks:
 - Using sterile forceps or a disk dispenser, place the TAN-592B-impregnated disks onto the inoculated agar surface.[1][10]

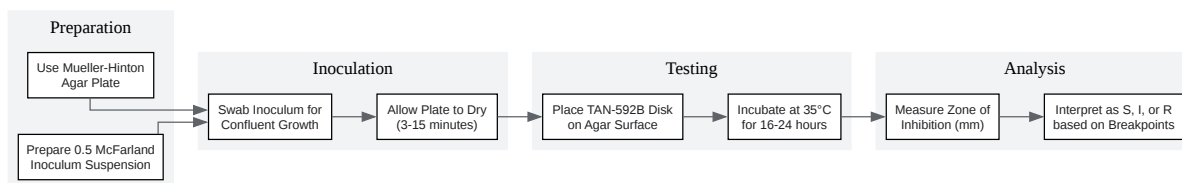
- Ensure the disks are in firm contact with the agar. Do not move a disk once it has been placed.[1]
- Incubation:
 - Invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-24 hours.[5]
- Result Interpretation:
 - Measure the diameter of the zone of complete growth inhibition around each disk in millimeters (mm), including the diameter of the disk itself.[11]
 - Interpret the results as Susceptible (S), Intermediate (I), or Resistant (R) by comparing the zone diameters to established and validated interpretive criteria for TAN-592B.

Visualizations



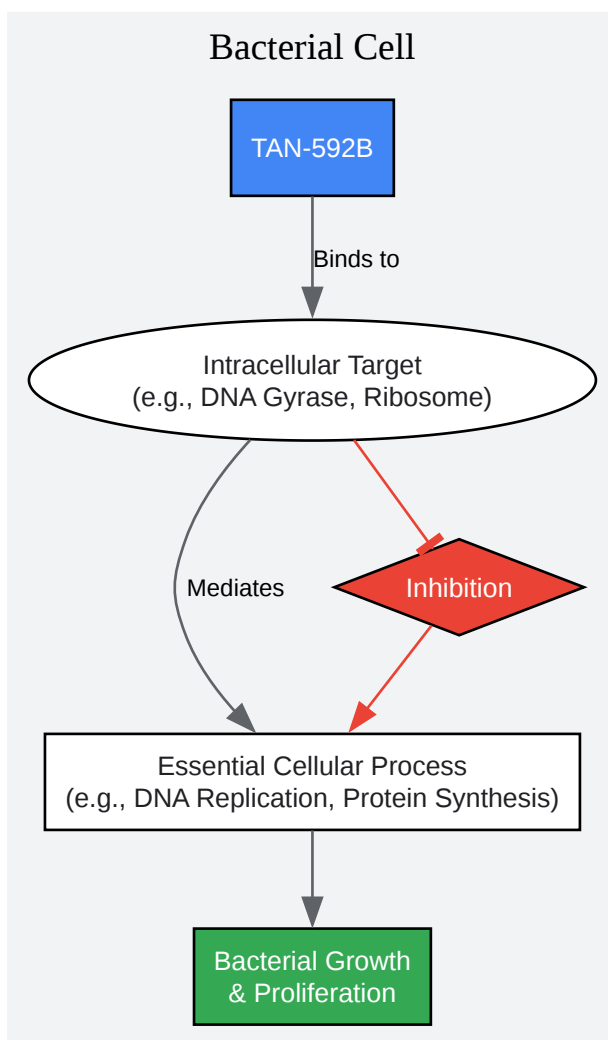
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Caption: Workflow for Broth Microdilution MIC Testing.



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Caption: Workflow for Disk Diffusion Susceptibility Testing.



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Caption: Hypothetical Mechanism of Action for TAN-592B.

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